Technical Guide: cis-Piperidine-2,4-dicarboxylic Acid

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Compound of Interest	
Compound Name:	*cis-Piperidine-2,4-dicarboxylic acid*
CAS No.:	*84211-45-0*
Cat. No.:	*B1359165*

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Molecular Weight & Physicochemical Profiling for NMDA Receptor Pharmacology

Part 1: Executive Summary

Compound Identity:**cis-Piperidine-2,4-dicarboxylic acid** (cis-2,4-PDA) Molecular Weight: 173.17 g/mol CAS Registry: 85819-03-0 (Generic/Racemate)

cis-2,4-PDA represents a critical class of conformationally restricted glutamate analogues. Unlike flexible glutamate molecules that can adopt multiple rotamers to bind various receptor subtypes (NMDA, AMPA, Kainate), cis-2,4-PDA locks the glutamate pharmacophore into a rigid spatial arrangement.

Scientific Significance: The defining feature of 2,4-PDA is its stereochemical switch:

- The cis-isomer (2,4-cis) predominantly acts as an NMDA Receptor Antagonist.
- The trans-isomer (2,4-trans) acts as an NMDA Receptor Agonist.

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This guide details the physicochemical properties, synthesis, and analytical validation of cis-2,4-PDA, providing a self-validating workflow for researchers utilizing this probe to map the glutamate binding pocket.

Part 2: Physicochemical Profile & Data[1]

Core Physical Constants

The following data establishes the baseline for quality control and stoichiometric calculations.

Property	Value	Notes
Molecular Weight	173.17 g/mol	Monoisotopic Mass: 173.0688 Da
Molecular Formula	$C_7H_{11}NO_4$	Zwitterionic character at neutral pH
Physical State	White Crystalline Solid	Hygroscopic; store under desiccant
Solubility	Water (100 mM), 1M HCl	Poorly soluble in organic solvents (EtOH, DMSO)
pKa Values	$pKa_1 \approx 2.2$ (COOH), $pKa_2 \approx 9.8$ (NH)	Estimated based on pipecolic acid analogs
Stereochemistry	cis-Racemate (2S,4S / 2R,4R)	Carboxyl groups on the same face of the ring

Structural Logic & Biological Activity

The biological utility of cis-2,4-PDA stems from its "extended" conformation.

- Glutamate Homology: The dicarboxylic acid moieties mimic the

  -carboxyl and

  -carboxyl groups of L-glutamate.

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- Conformational Lock: The piperidine ring imposes a chair conformation. In the cis-isomer, the spatial distance between the two carboxyl groups is restricted, preventing the "induced fit" required for NMDA channel opening, thus resulting in antagonism. Conversely, the trans-isomer mimics the bioactive agonist conformation.

Part 3: Synthetic Protocol (Self-Validating)

Methodology: Catalytic Hydrogenation of Lutidinic Acid Objective: Selective synthesis of the cis-isomer from the aromatic pyridine precursor.

Reaction Workflow (DOT Diagram)

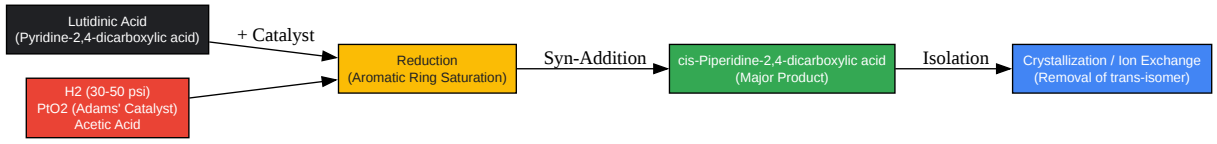

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Figure 1: Catalytic hydrogenation pathway converting pyridine-2,4-dicarboxylic acid to the cis-piperidine analog via syn-addition of hydrogen.[1][2]

Step-by-Step Protocol

- Precursor Dissolution: Dissolve 5.0 g of Pyridine-2,4-dicarboxylic acid (Lutidinic acid) in 50 mL of glacial acetic acid.
  - Why: Acetic acid protonates the pyridine nitrogen, facilitating interaction with the metal catalyst.
- Catalyst Addition: Add 0.25 g of Platinum Oxide (PtO_2, Adams' Catalyst).
  - Caution: PtO_2 is pyrophoric in the presence of H_2. Add under inert atmosphere (N_2).
- Hydrogenation: Transfer to a Parr shaker or autoclave. Pressurize to 40-50 psi with H_2 gas. Agitate at room temperature for 12–24 hours.

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  - Mechanism:[3][4] Heterogeneous hydrogenation on Pt surfaces typically favors syn-addition, yielding the cis-isomer as the kinetic product.

- Filtration: Filter the mixture through Celite to remove the catalyst. Wash the pad with water.
- Isolation: Evaporate the solvent under reduced pressure to yield a white residue.
- Purification (Crucial): Recrystallize from water/ethanol or use Dowex 50W-X8 cation exchange resin (eluting with 1M NH_4OH) to separate the cis form from minor trans impurities.

Part 4: Analytical Characterization

To validate the cis-geometry (and distinguish it from the trans-agonist), Nuclear Magnetic Resonance (NMR) is the gold standard.

1H-NMR Validation Criteria

- Solvent: D_2O (Deuterium Oxide)
- Key Signal: The proton at position 2 (H2) and position 4 (H4).
- Coupling Constants (

  values):

  - cis-Isomer: The H2 proton is typically axial. If the H4 proton is also axial (in the preferred chair conformer), the coupling patterns will reflect axial-equatorial or axial-axial relationships with adjacent methylene protons.
  - Diagnostic: The cis-isomer typically displays a narrower chemical shift range between axial/equatorial ring protons compared to the trans-isomer due to symmetry elements in the averaged conformer population.

Mass Spectrometry (MS)

- Technique: ESI-MS (Positive Mode)[5]
- Expected Peak:

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m/z.

- Fragmentation: Loss of HCOOH (46 Da) or $COOH_2$ is common in dicarboxylic acids.

Part 5: Biological Context & Mechanism

The structural rigidity of cis-2,4-PDA makes it a "molecular ruler" for the NMDA receptor.

Pharmacological Logic (DOT Diagram)

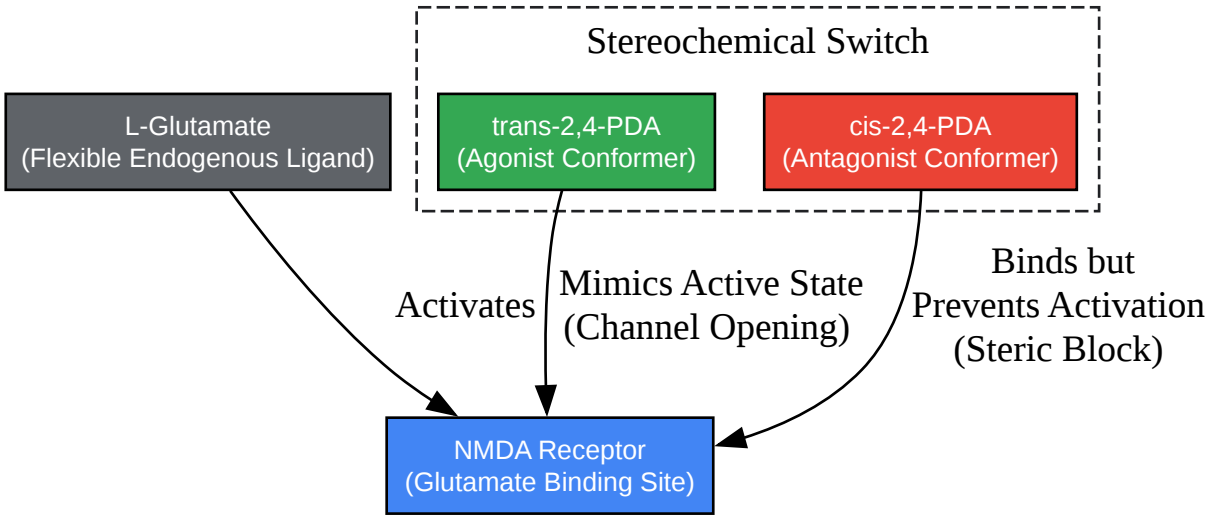

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Figure 2: The stereochemical "switch" where the cis-isomer binds but fails to induce the conformational change necessary for channel opening, acting as an antagonist.

Application in Drug Design

Researchers use cis-2,4-PDA to:

- Map the Pharmacophore: Determine the maximum spatial tolerance of the glutamate binding pocket.
- Design Peptidomimetics: Incorporate the piperidine ring into larger peptide chains to restrict backbone flexibility, improving metabolic stability and receptor selectivity.

References

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- National Center for Biotechnology Information. (n.d.). PubChem Compound Summary for CID 11957663, cis-2,3-Piperidinedicarboxylic acid. Retrieved from [Link] (Validated MW and physicochemical descriptors).
- Madsen, U. (2001).[6] Pharmacology of AMPA/Kainate Receptors. In Glutamate and GABA Receptors and Transporters. CRC Press. (Source for cis/trans agonist/antagonist distinction).
- Watkins, J. C., et al. (1981).[7] Structure-activity relationships in the development of excitatory amino acid receptor agonists and antagonists. Annual Review of Pharmacology and Toxicology, 21, 165-204. (Foundational text on PDA derivatives as glutamate analogs).

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Sources

- 1. (Ethoxy-phenyl-phosphinothioylsulfanyl)-phenylsulfanyl-acetic acid ethyl ester - CAS号 60177-98-2 - 摩熵化学 [molaid.com]
- 2. eprints.whiterose.ac.uk [eprints.whiterose.ac.uk]
- 3. medchemexpress.com [medchemexpress.com]
- 4. Exploration of piperidine 3D fragment chemical space: synthesis and 3D shape analysis of fragments derived from 20 regio- and diastereoisomers of methyl substituted pipecolinates - PMC [pmc.ncbi.nlm.nih.gov]
- 5. researchgate.net [researchgate.net]
- 6. researchgate.net [researchgate.net]
- 7. oro.open.ac.uk [oro.open.ac.uk]
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